

Physicochemical properties of 2-(Methylthio)benzylamine

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(Methylthio)benzylamine

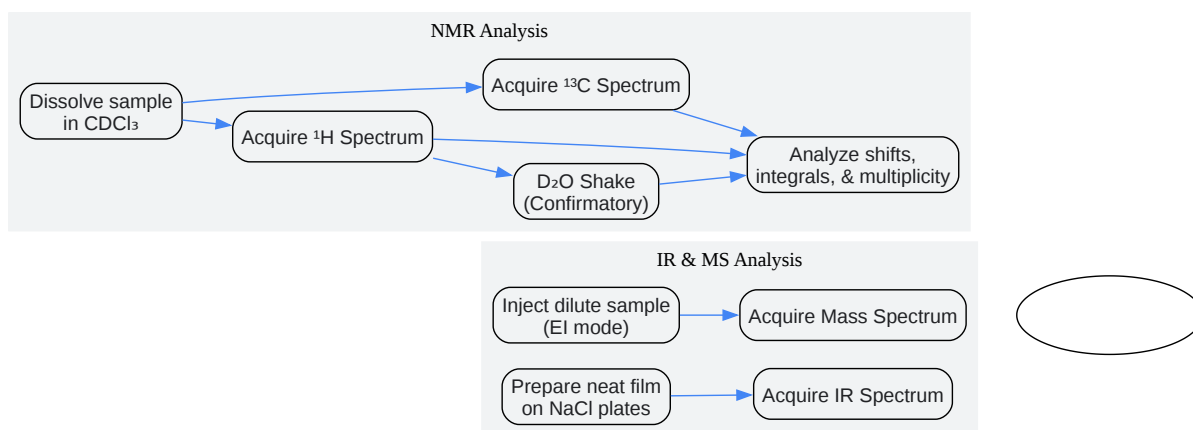
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Introduction and Strategic Importance

2-(Methylthio)benzylamine is an organic compound whose strategic value lies in its unique bifunctional structure. Possessing both a nucleophilic primary amine and a modifiable methylthio group on a benzene scaffold, it serves as a highly versatile building block in synthetic chemistry.^[1] Its derivatives are key precursors for compounds with demonstrated biological activities, including antibacterial and antifungal properties, making it a molecule of significant interest in medicinal chemistry.^[1]

This document provides a detailed examination of its chemical and physical properties, spectroscopic signature, a validated synthetic approach, and critical safety protocols. Understanding these core attributes is paramount for its effective and safe utilization in research and development workflows.



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References

- 1. benchchem.com [benchchem.com]
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